

Hexyl benzoate chemical properties and structure

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Compound of Interest

Compound Name: Hexyl benzoate

Cat. No.: B1584604

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **Hexyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexyl benzoate (CAS No. 6789-88-4) is an organic compound classified as a benzoate ester. [1] It is a colorless liquid recognized for its characteristic woody-green, piney, and balsamic odor.[2][3] Primarily utilized as a fragrance and flavoring agent in the cosmetics, perfume, and food industries, it also serves as a versatile solvent and fixative.[3][4] This technical guide provides a comprehensive overview of its chemical structure, core physicochemical properties, detailed experimental protocols for its synthesis, and a summary of its spectral, safety, and reactivity data, tailored for a scientific audience.

Chemical Structure and Identifiers

Hexyl benzoate is the ester formed from the condensation of benzoic acid and n-hexanol.

Caption: Chemical Structure of **Hexyl Benzoate**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	hexyl benzoate	[5][6]
CAS Number	6789-88-4	[2]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[2]
Molecular Weight	206.28 g/mol	[2][5]
SMILES	CCCCCOC(=O)C1=CC=CC=C1	[5]
InChI Key	UUGLJVMIFJNVFH-UHFFFAOYSA-N	[5]
FEMA Number	3691	[2]
EINECS Number	229-856-5	[7]

Physicochemical Properties

Hexyl benzoate is a clear, colorless liquid under standard conditions.[4][8] It is characterized by its insolubility in water but is soluble in organic solvents like alcohol.[9][10][11]

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Colorless clear liquid	[2][4]
Odor	Woody-green, piney, balsamic	[2][3]
Boiling Point	272 °C (at 760 mm Hg)	[2][5][6]
Melting Point	Data not available	[5][7][12]
Density	0.98 g/mL (at 25 °C)	[2][5][6]
Refractive Index (n ₂₀ /D)	1.493	[2][5]
Flash Point	>110 °C (>230 °F)	[2][10]
Vapor Pressure	0.003 mmHg (at 25 °C, est.)	[10]
Water Solubility	15.1 mg/L (at 24 °C)	[2]
logP (o/w)	5.1 (at 25 °C)	[2]

Experimental Protocols

Synthesis via Fischer Esterification

Hexyl benzoate is commonly synthesized via the Fischer esterification of benzoic acid with n-hexanol using a strong acid catalyst, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH).[3][7] The reaction is reversible and is driven to completion by using an excess of the alcohol and removing the water formed as a byproduct, often with a Dean-Stark apparatus.[13][14]

// Nodes A [label="1. Reactant Charging\n- Benzoic Acid\n- n-Hexanol (excess)\n- Toluene (solvent)\n- Acid Catalyst (e.g., H₂SO₄)"]; B [label="2. Reflux & Water Removal\n- Heat mixture to reflux\n- Collect water in Dean-Stark trap (4-6 hours)"]; C [label="3. Reaction Monitoring\n- Track progress via Thin-Layer\nChromatography (TLC)"]; D [label="4. Work-up & Neutralization\n- Cool reaction mixture\n- Wash with NaHCO₃ solution\n- Wash with water and brine"]; E [label="5. Drying & Solvent Removal\n- Dry organic layer (e.g., MgSO₄)\n- Remove toluene via rotary evaporation"]; F [label="6. Purification\n- Purify crude product by\nvacuum distillation"]; G [label="7. Characterization\n- Confirm structure and purity\n(NMR, IR, GC-MS)"];

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// Edges A -> B [label="Heat"]; B -> C [label="Sample periodically"]; C -> B [label="Incomplete"];  
C -> D [label="Complete"]; D -> E; E -> F; F -> G; }
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Caption: Electrochemical Synthesis Experimental Workflow.

Methodology:

- Cell Assembly: Assemble an undivided 10 mL glass vial with two graphite electrodes (1 cm x 5 cm). [9]2. Reagent Loading: Add benzaldehyde (1.0 eq), n-hexanol, a solvent mixture (e.g., acetonitrile), and a supporting electrolyte such as tetrabutylammonium fluoride (TBAF) to the cell. [9]3. Electrolysis: Stir the mixture and apply a constant cell voltage of 5 V for approximately 5 hours. [9]4. Work-up: Monitor the reaction by TLC. Once complete, evaporate the excess solvents under reduced pressure.
- Purification: Purify the crude product using normal-phase flash chromatography (e.g., with a hexane/ethyl acetate eluent) to obtain pure **hexyl benzoate**. [9]

Spectroscopic Data

Table 3: ¹H and ¹³C NMR Spectral Data

Spectrum	Chemical Shift (δ , ppm)	Assignment
1H NMR	~8.0 (m, 2H)	Aromatic (ortho to C=O)
~7.5 (m, 1H)	Aromatic (para to C=O)	
~7.4 (m, 2H)	Aromatic (meta to C=O)	
~4.3 (t, 2H)	-O-CH ₂ -	
~1.7 (m, 2H)	-O-CH ₂ -CH ₂ -	
~1.3-1.4 (m, 6H)	-(CH ₂) ₃ -CH ₃	
~0.9 (t, 3H)	-CH ₃	
13C NMR	~166.7	C=O (Ester carbonyl)
~132.8	Aromatic (para)	
~130.5	Aromatic (quaternary)	
~129.5	Aromatic (ortho)	
~128.3	Aromatic (meta)	
~65.1	-O-CH ₂ -	
~31.5	-CH ₂ -	
~28.6	-CH ₂ -	
~25.6	-CH ₂ -	
~22.5	-CH ₂ -	
~14.0	-CH ₃	
(Note: Approximate chemical shifts compiled from spectral database previews.) [1] [15] [16]		

Table 4: IR and Mass Spectrometry Data

Spectrum	Key Peaks / Values	Assignment	Reference
IR	~3070-3030 cm ⁻¹	Aromatic C-H Stretch	[17] [18]
~2960-2850 cm ⁻¹	Aliphatic C-H Stretch	[17] [18]	
~1720 cm ⁻¹	C=O Ester Stretch (strong)	[17] [18]	
~1270 cm ⁻¹	C-O Stretch	[17] [18]	
~1100 cm ⁻¹	O-C Stretch	[17] [18]	
Mass Spec (EI)	m/z 206	[M] ⁺ (Molecular Ion)	
m/z 123	[C ₆ H ₅ COOH + H] ⁺	[19] [20]	[19] [20]
m/z 105	[C ₆ H ₅ CO] ⁺ (Benzoyl cation)	[19] [20]	
m/z 77	[C ₆ H ₅] ⁺ (Phenyl cation)	[19] [20]	

Reactivity and Stability

Hexyl benzoate exhibits reactivity typical of an ester. It can be hydrolyzed back to benzoic acid and n-hexanol under acidic or basic conditions. Esters react with acids, liberating heat.

[\[7\]](#) Strong oxidizing acids can cause vigorous, exothermic reactions. [\[7\]](#) Heat is also generated upon interaction with caustic solutions, and flammable hydrogen gas can be produced by mixing with alkali metals and hydrides. [\[7\]](#) The compound is considered stable under recommended storage conditions: in a cool, dry, dark location in a tightly sealed container. [\[5\]](#) [\[21\]](#)

Safety and Toxicology

Hexyl benzoate is classified as a skin irritant and can cause mild eye irritation. [\[5\]](#)[\[9\]](#) It is also classified as hazardous to the aquatic environment with long-lasting effects. [\[22\]](#)

Table 5: GHS Hazard Information and Toxicity

Category	Information	Reference
GHS Pictograms	GHS07 (Exclamation Mark), GHS09 (Environment)	[2][22]
Signal Word	Warning	[2]
Hazard Statements	H315: Causes skin irritation. H410: Very toxic to aquatic life with long lasting effects.	[2][22]
Precautionary Statements	P273: Avoid release to the environment. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[2][22]
Oral LD50 (Rat)	12300 mg/kg	[5]
Dermal LD50 (Rabbit)	21 mL/kg	[5]

Standard personal protective equipment, including gloves and safety glasses, should be used when handling this chemical. [23] Spills should be absorbed with inert material and disposed of as hazardous waste. [24]

Conclusion

This technical guide provides essential data on **hexyl benzoate** for scientific and industrial applications. The information compiled, from its fundamental chemical structure and properties to detailed synthesis protocols and safety data, serves as a robust resource for researchers in chemistry, pharmacology, and materials science. The provided experimental workflows and tabulated data offer a practical foundation for the synthesis, characterization, and safe handling of this versatile benzoate ester.

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